

Application Note: Shizukaol B Effectively Inhibits Pro-inflammatory Cytokine Production

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Compound of Interest

Compound Name: Shizukaol B

Cat. No.: B593543

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Introduction

Shizukaol B, a sesquiterpenoid dimer isolated from *Chloranthus henryi*, has demonstrated significant anti-inflammatory properties. This application note provides a detailed protocol for utilizing an Enzyme-Linked Immunosorbent Assay (ELISA) to measure the inhibitory effect of **Shizukaol B** on the production of key pro-inflammatory cytokines, Tumor Necrosis Factor-alpha (TNF- α) and Interleukin-1 beta (IL-1 β), in lipopolysaccharide (LPS)-stimulated microglial cells. Understanding the inhibitory potential of **Shizukaol B** on these critical mediators of inflammation is crucial for the development of novel therapeutics for neuroinflammatory and other inflammatory diseases.

Principle

This protocol describes the in vitro assessment of **Shizukaol B**'s anti-inflammatory activity. BV2 microglial cells are stimulated with LPS, a component of the outer membrane of Gram-negative bacteria, to induce a robust inflammatory response, leading to the secretion of TNF- α and IL-1 β . The concentration of these cytokines in the cell culture supernatant is then quantified using a sandwich ELISA. By treating the cells with varying concentrations of **Shizukaol B** prior to LPS stimulation, a dose-response curve can be generated to determine the inhibitory capacity of the compound.

Data Presentation

The following table provides a template for summarizing the quantitative data obtained from the ELISA experiments. Researchers should populate this table with their experimental results to facilitate easy comparison of the inhibitory effects of **Shizukaol B** at different concentrations.

Shizukaol B Concentration (μM)	TNF-α Concentration (pg/mL) ± SD	% Inhibition of TNF-α	IL-1β Concentration (pg/mL) ± SD	% Inhibition of IL-1β
0 (LPS only)	0%	0%		
12.5				
25				
50				
Control (no LPS)	N/A	N/A		

Note: The percentage of inhibition is calculated as: $[1 - (\text{Cytokine concentration with Shizukaol B} / \text{Cytokine concentration with LPS only})] * 100\%$.

Experimental Protocols

Materials and Reagents

- BV2 microglial cells
- Shizukaol B** (various concentrations, e.g., 12.5, 25, 50 μM)
- Lipopolysaccharide (LPS) from E. coli
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Phosphate Buffered Saline (PBS)

- Commercially available ELISA kits for mouse TNF- α and IL-1 β
- 96-well cell culture plates
- 96-well ELISA plates (pre-coated with capture antibody)
- Microplate reader

Cell Culture and Treatment

- **Cell Seeding:** Seed BV2 microglial cells in a 96-well plate at a density of 5×10^4 cells/well in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin.
- **Incubation:** Incubate the cells at 37°C in a humidified atmosphere with 5% CO₂ for 24 hours to allow for cell adherence.
- **Pre-treatment with **Shizukaol B**:** After 24 hours, replace the medium with fresh serum-free DMEM containing various concentrations of **Shizukaol B** (e.g., 12.5, 25, 50 μ M). Include a vehicle control (DMSO or other solvent used to dissolve **Shizukaol B**). Incubate for 2 hours.
- **LPS Stimulation:** Following the pre-treatment, add LPS to each well to a final concentration of 1 μ g/mL (except for the unstimulated control wells).
- **Incubation:** Incubate the plate for an additional 24 hours at 37°C and 5% CO₂.
- **Supernatant Collection:** After incubation, centrifuge the plate at 1500 rpm for 10 minutes to pellet the cells. Carefully collect the supernatant from each well for cytokine analysis. Supernatants can be stored at -80°C if not used immediately.

ELISA Protocol for TNF- α and IL-1 β

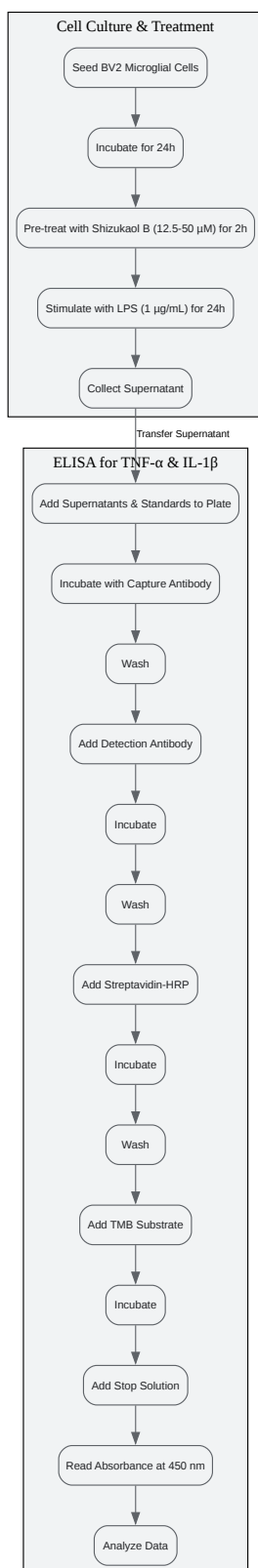
This protocol is a general guideline. Refer to the specific instructions provided with your commercial ELISA kit for detailed procedures.

- **Reagent Preparation:** Prepare all reagents, standards, and samples as instructed in the ELISA kit manual.

- **Standard Curve:** Prepare a serial dilution of the provided cytokine standard to generate a standard curve.
- **Assay Procedure:**
 - Add 100 µL of standards, control, and collected cell culture supernatants to the appropriate wells of the pre-coated ELISA plate.
 - Incubate the plate for 2.5 hours at room temperature or overnight at 4°C.
 - Wash the wells several times with the provided wash buffer.
 - Add 100 µL of the biotinylated detection antibody to each well and incubate for 1 hour at room temperature.
 - Wash the wells.
 - Add 100 µL of streptavidin-HRP conjugate to each well and incubate for 45 minutes at room temperature.
 - Wash the wells.
 - Add 100 µL of TMB substrate solution to each well and incubate for 30 minutes at room temperature in the dark.
 - Add 50 µL of stop solution to each well.
- **Data Acquisition:** Read the absorbance of each well at 450 nm using a microplate reader.
- **Data Analysis:** Calculate the concentration of TNF-α and IL-1β in the samples by interpolating from the standard curve.

Visualizations

Experimental Workflow

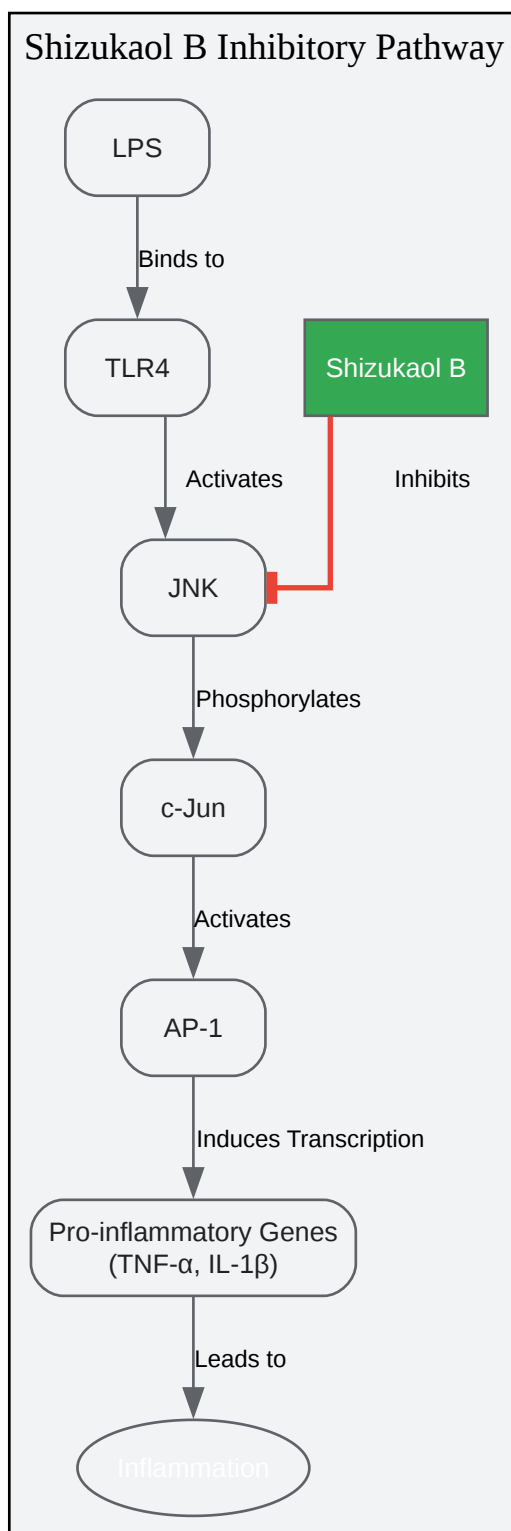


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Caption: Workflow for assessing **Shizukaol B**'s inhibition of TNF-α and IL-1β.

Signaling Pathway

Shizukaol B has been shown to exert its anti-inflammatory effects by inhibiting the c-Jun N-terminal kinase (JNK) signaling pathway, which is a key component of the Mitogen-Activated Protein Kinase (MAPK) cascade. This inhibition ultimately leads to the suppression of the transcription factor Activator Protein-1 (AP-1), which is crucial for the expression of pro-inflammatory cytokines like TNF- α and IL-1 β .



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Caption: **Shizukaol B** inhibits inflammation by blocking the JNK/AP-1 signaling pathway.

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